

Safety, handling, and MSDS for 1-(4-Trifluoromethylphenyl)imidazole

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Compound of Interest

Compound Name:	1-(4-Trifluoromethylphenyl)imidazole
Cat. No.:	B1329844

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In-Depth Technical Guide: 1-(4-Trifluoromethylphenyl)imidazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **1-(4-Trifluoromethylphenyl)imidazole**. The content herein is intended to support laboratory research and drug development activities by providing detailed protocols, summarizing key data, and outlining the known biological context of this compound.

Chemical and Physical Properties

1-(4-Trifluoromethylphenyl)imidazole is a solid organic compound.^[1] Its properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	25371-98-6	[2]
Molecular Formula	C ₁₀ H ₇ F ₃ N ₂	[2]
Molecular Weight	212.17 g/mol	[2]
Melting Point	71 °C	[3]
Boiling Point	90 °C	[3]
Appearance	White to off-white solid	[1]
Solubility	Soluble in organic solvents, limited solubility in water.	[4]

Safety and Hazard Information

1-(4-Trifluoromethylphenyl)imidazole is classified as an irritant.[\[2\]](#) The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[\[2\]](#)

GHS Classification

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2]

Pictograms and Precautionary Statements

Pictogram:



Signal Word: Warning[2]

A comprehensive list of precautionary statements is provided in the table below.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Profile

The primary toxicological concerns for **1-(4-Trifluoromethylphenyl)imidazole** are its irritant effects on the skin, eyes, and respiratory system.[2]

- Acute Toxicity: No specific LD50 or LC50 data is readily available for this compound. However, based on its GHS classification, it is expected to be harmful if ingested or inhaled in significant quantities.
- Skin and Eye Irritation: Direct contact can cause skin irritation and serious eye irritation.[2]
- Respiratory Irritation: Inhalation of dust or fumes may cause respiratory tract irritation.[2]
- Chronic Toxicity: No data is currently available on the long-term toxicological effects of this compound.
- Carcinogenicity and Mutagenicity: There is no available data to suggest that this compound is carcinogenic or mutagenic.

Experimental Protocols

Handling and Personal Protective Equipment (PPE)

Given the irritant nature of **1-(4-Trifluoromethylphenyl)imidazole**, strict adherence to safety protocols is mandatory.

- Engineering Controls: All work with this compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[5]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are required.[6]
 - Hand Protection: Nitrile or other chemically resistant gloves should be worn.[6] Gloves must be inspected before use and disposed of properly after handling.[5]
 - Skin and Body Protection: A lab coat must be worn. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.[6]

- Hygiene Measures: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound.[1]

Storage

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1]
- Incompatibilities: Keep away from strong oxidizing agents.[5]

Spill Cleanup

In the event of a spill, follow these procedures:

- Small Spills (Solid):
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, gently sweep or scoop the solid material into a labeled, sealed container for disposal.[6]
 - Avoid generating dust.[2]
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact your institution's environmental health and safety (EHS) department.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal

Dispose of **1-(4-Trifluoromethylphenyl)imidazole** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.[1] As a

halogenated organic compound, it should be segregated into a designated halogenated waste stream.^[3]

Biological Activity and Signaling Pathway

1-(4-Trifluoromethylphenyl)imidazole is known to be an inhibitor of neuronal nitric oxide synthase (nNOS).^[7]

Mechanism of Action

The compound acts as a competitive inhibitor at the L-arginine binding site of nNOS.^[8] Its inhibitory activity is enhanced in the absence of the cofactor tetrahydrobiopterin, suggesting it may also interfere with cofactor binding.^[8]

Neuronal Nitric Oxide Synthase (nNOS) Signaling Pathway

The following diagram illustrates the nNOS signaling pathway and the point of inhibition by **1-(4-Trifluoromethylphenyl)imidazole**.



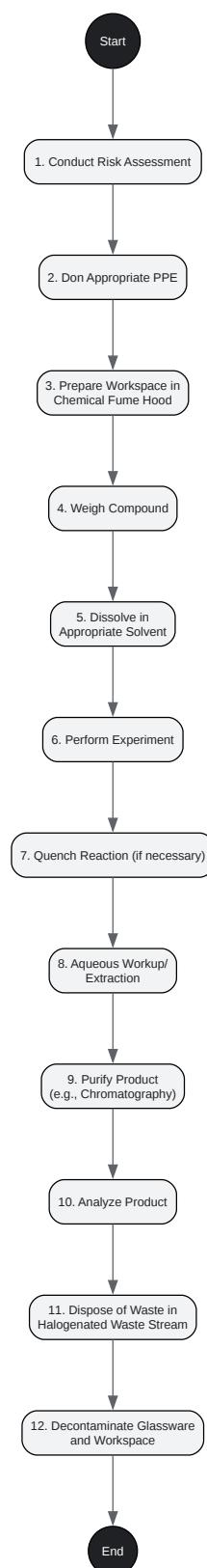
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Caption: nNOS signaling pathway and inhibition.

Experimental Workflows

General Experimental Setup

The following diagram outlines a general workflow for experiments involving **1-(4-Trifluoromethylphenyl)imidazole**.

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Caption: General experimental workflow.

This guide is intended to provide a comprehensive overview of the safety, handling, and known properties of **1-(4-Trifluoromethylphenyl)imidazole**. Researchers should always consult the most recent Safety Data Sheet from their supplier and adhere to their institution's specific safety protocols.

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